

(S)-Hydroxynefazodone: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxynefazodone, (S)-

Cat. No.: B15189935

[Get Quote](#)

This technical guide provides an in-depth overview of (S)-Hydroxynefazodone, a primary active metabolite of the antidepressant drug nefazodone. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, metabolic pathways, and pharmacological context.

Core Chemical and Physical Data

(S)-Hydroxynefazodone is a significant metabolite formed through the oxidative metabolism of nefazodone. Below is a summary of its key quantitative data.

Property	Value	Source(s)
CAS Number	301530-74-5	[1]
Molecular Formula	C ₂₅ H ₃₂ ClN ₅ O ₃	[1][2][3]
Molecular Weight	486.01 g/mol	[1][2][3][4][5]
Stereochemistry	Absolute	[2][3]

Metabolism and Pharmacokinetics

(S)-Hydroxynefazodone is formed in the liver primarily through the action of the cytochrome P450 3A4 (CYP3A4) enzyme system.[1][6] It is one of several active metabolites of nefazodone, including m-chlorophenylpiperazine (mCPP) and triazoledione.[1][7]

The pharmacokinetic profile of nefazodone and its metabolites is complex and nonlinear.[7] While nefazodone has a relatively short half-life of 2-4 hours, its metabolites, including hydroxynefazodone (1.5-4 hours), contribute to the overall pharmacological effect.[1] At steady state, the plasma levels of hydroxynefazodone are approximately 40% of the parent drug, nefazodone.[1]

The metabolic pathway of nefazodone is crucial for understanding its clinical activity and drug-drug interactions. Nefazodone itself is a potent inhibitor of CYP3A4, which can affect the metabolism of co-administered drugs.[1][7][8]

Experimental Protocols

Detailed experimental protocols for the specific synthesis of (S)-Hydroxynefazodone are not extensively available in the public domain, as it is primarily studied as a metabolite. However, research on nefazodone metabolism generally involves the following methodologies:

In Vitro Metabolism Studies:

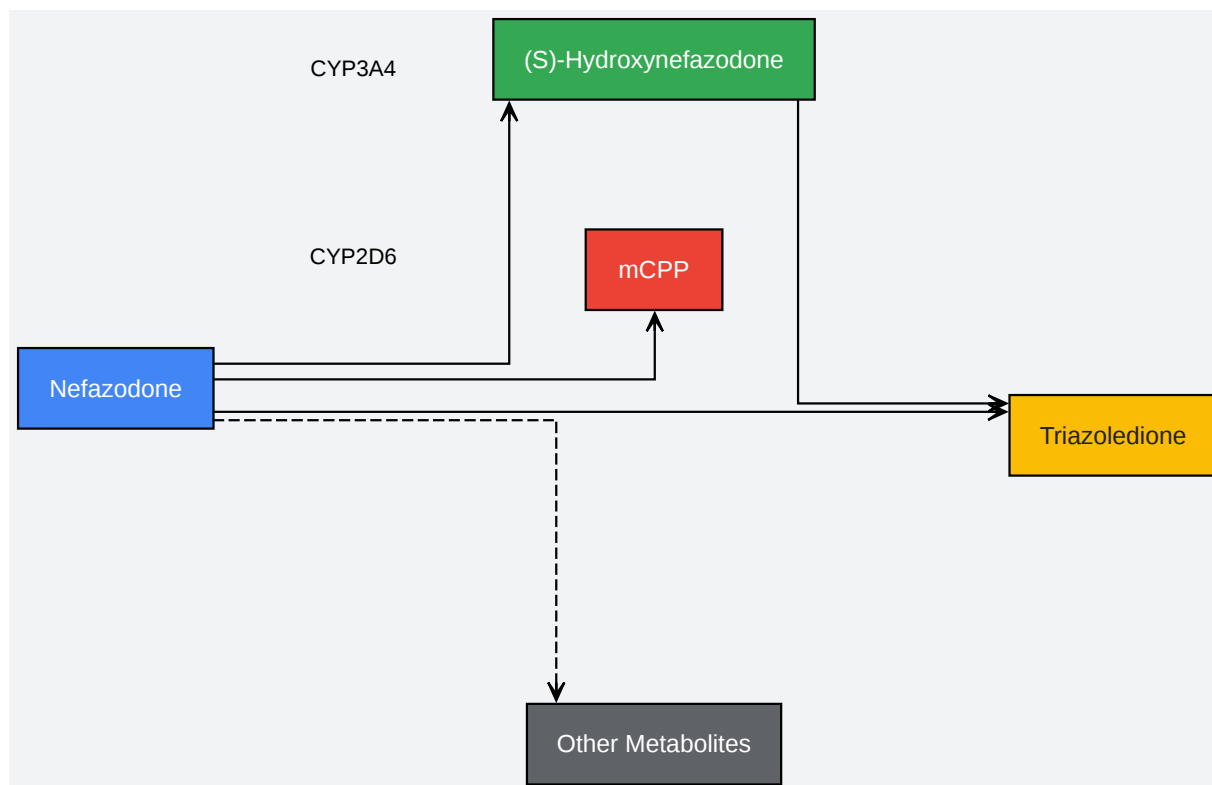
- Objective: To identify the enzymes responsible for the formation of (S)-Hydroxynefazodone and other metabolites.
- Methodology:
 - Incubation of nefazodone with human liver microsomes or recombinant human cytochrome P450 enzymes (specifically CYP3A4).[6]
 - Addition of co-factors such as NADPH to initiate the metabolic reactions.
 - Analysis of the incubate at various time points using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS/MS) to identify and quantify the formation of (S)-Hydroxynefazodone and other metabolites.
 - Use of specific chemical inhibitors or antibodies for CYP3A4 to confirm its role in the metabolic pathway.[6]

Pharmacokinetic Studies in Humans:

- Objective: To determine the plasma concentrations and pharmacokinetic parameters of nefazodone and its metabolites after oral administration.
- Methodology:
 - Administration of single or multiple doses of nefazodone to healthy volunteers.[9]
 - Collection of blood samples at predetermined time intervals.
 - Separation of plasma from the blood samples.
 - Extraction of the analytes (nefazodone, (S)-Hydroxynefazodone, etc.) from the plasma using techniques like solid-phase extraction.
 - Quantification of the analytes using a validated LC-MS/MS method.[9]
 - Calculation of pharmacokinetic parameters such as C_{max}, T_{max}, AUC, and half-life using appropriate software.

Signaling and Metabolic Pathways

The primary pathway of interest for (S)-Hydroxynefazodone is its formation from the parent drug, nefazodone. The following diagram illustrates this metabolic conversion.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of nefazodone.

Pharmacological Significance

(S)-Hydroxynefazodone is an active metabolite that contributes to the overall pharmacological profile of nefazodone. The parent drug, nefazodone, acts primarily as a serotonin 5-HT_{2A} receptor antagonist and a weak serotonin-norepinephrine reuptake inhibitor.^{[2][10]} The activity of its metabolites, including (S)-Hydroxynefazodone, is an important factor in its therapeutic effects and potential side effects.

The metabolism of nefazodone, leading to the formation of (S)-Hydroxynefazodone and other compounds, is a critical consideration in clinical practice due to the potential for drug-drug interactions and the rare but serious risk of hepatotoxicity associated with the parent drug.^{[11][12]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nefazodone - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Hydroxynefazodone | C₂₅H₃₂ClN₅O₃ | CID 11755137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Human CYP3A4 and the metabolism of nefazodone and hydroxynefazodone by human liver microsomes and heterologously expressed enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Clinical pharmacokinetics of nefazodone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. drugs.com [drugs.com]
- 9. Single and multiple dose pharmacokinetics of nefazodone in subjects classified as extensive and poor metabolizers of dextromethorphan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Pharmacology and neurochemistry of nefazodone, a novel antidepressant drug - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Nefazodone - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(S)-Hydroxynefazodone: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15189935#s-hydroxynefazodone-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com